

CAS number and chemical structure of 5-cyclohexylfuran-2-carboxylic acid

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Compound of Interest

Compound Name: 5-cyclohexylfuran-2-carboxylic acid

Cat. No.: B2817673

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An In-depth Technical Guide to 5-Cyclohexylfuran-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-cyclohexylfuran-2-carboxylic acid**, a molecule of interest for potential applications in medicinal chemistry and materials science. Due to the limited availability of direct experimental data, this document focuses on a proposed synthetic pathway, predicted physicochemical properties based on analogous compounds, and an exploration of potential biological activities by drawing parallels with structurally related furan derivatives. This guide is intended to serve as a foundational resource for researchers initiating studies on this compound.

Chemical Identity and Predicted Properties

As of the latest literature review, a specific CAS number for **5-cyclohexylfuran-2-carboxylic acid** has not been assigned, suggesting its status as a novel or non-commercial compound. The chemical structure is presented below:

Chemical Structure:

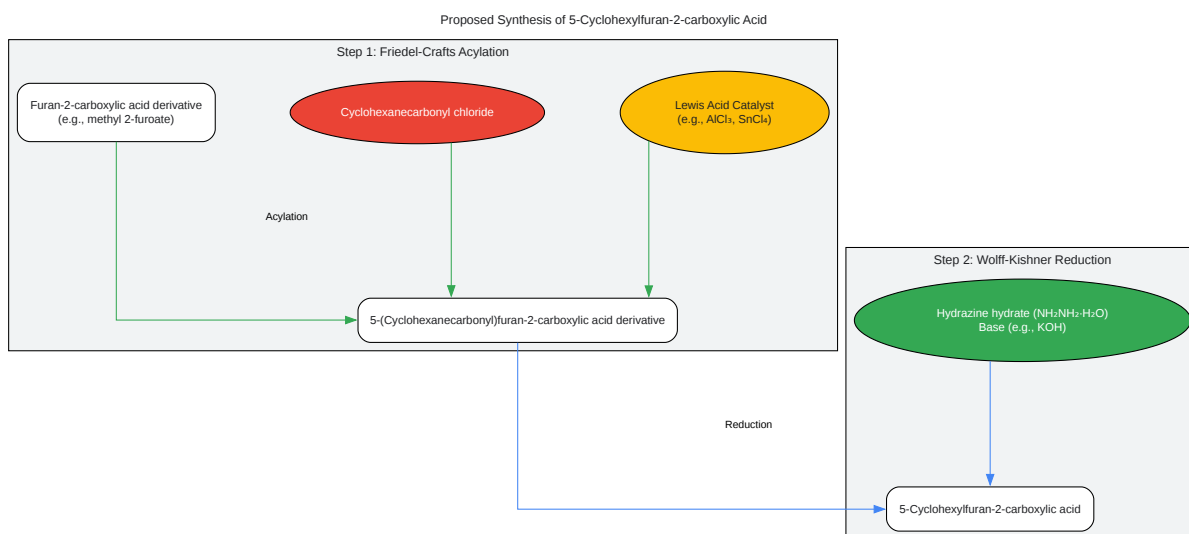
Predicted Physicochemical Data

The following table summarizes the predicted physicochemical properties of **5-cyclohexylfuran-2-carboxylic acid**, extrapolated from data available for structurally similar compounds such as 5-methylfuran-2-carboxylic acid and 5-ethylfuran-2-carboxylic acid.

Property	Predicted Value	Reference Compound(s)
Molecular Formula	C ₁₁ H ₁₄ O ₃	-
Molecular Weight	194.23 g/mol	-
Appearance	White to off-white solid	5-methylfuran-2-carboxylic acid[1]
Melting Point	> 100 °C	5-ethylfuran-2-carboxylic acid (92 °C)[2][3]
Boiling Point	> 250 °C	Extrapolated from similar structures
Solubility	Soluble in organic solvents (e.g., DMSO, Methanol), sparingly soluble in water	General solubility of carboxylic acids
pKa	~ 4-5	Similar to other carboxylic acids
LogP	~ 2.5 - 3.0	Calculated based on structure

Proposed Synthetic Pathway

A plausible and efficient synthetic route to **5-cyclohexylfuran-2-carboxylic acid** involves a two-step process starting from a readily available furan derivative. The proposed pathway consists of a Friedel-Crafts acylation followed by a Wolff-Kishner reduction.



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Caption: Proposed two-step synthesis of **5-cyclohexylfuran-2-carboxylic acid**.

Detailed Experimental Protocols

Step 1: Friedel-Crafts Acylation of Methyl 2-furoate

This procedure is adapted from established methods for the Friedel-Crafts acylation of furan and thiophene.[\[4\]](#)[\[5\]](#)

- **Reaction Setup:** To a dry, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), add a solution of methyl 2-furoate (1 equivalent) in a suitable anhydrous solvent (e.g., dichloromethane or nitrobenzene).
- **Catalyst Addition:** Cool the mixture to 0 °C in an ice bath and add a Lewis acid catalyst, such as anhydrous aluminum chloride (AlCl_3) or tin(IV) chloride (SnCl_4) (1.1 equivalents), portion-wise while maintaining the temperature.
- **Acylation Agent Addition:** Slowly add cyclohexanecarbonyl chloride (1 equivalent) dropwise from the dropping funnel to the stirred reaction mixture.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as ethyl acetate. Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product, methyl 5-(cyclohexanecarbonyl)furan-2-carboxylate, can be purified by column chromatography on silica gel.

Step 2: Wolff-Kishner Reduction of the Ketone Intermediate

This protocol is based on the Huang-Minlon modification of the Wolff-Kishner reduction, which is suitable for many ketones.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- **Reaction Setup:** In a round-bottom flask fitted with a reflux condenser, dissolve the methyl 5-(cyclohexanecarbonyl)furan-2-carboxylate intermediate (1 equivalent) in a high-boiling solvent such as diethylene glycol.
- **Reagent Addition:** Add potassium hydroxide (KOH) (4-5 equivalents) and hydrazine hydrate (3-4 equivalents) to the solution.
- **Hydrazone Formation:** Heat the mixture to 100-120 °C for 1-2 hours to facilitate the formation of the hydrazone.
- **Reduction:** Increase the temperature to 190-200 °C to allow for the decomposition of the hydrazone and the reduction of the carbonyl group. Water and excess hydrazine will distill off during this step. Maintain this temperature for 3-5 hours.
- **Work-up:** Cool the reaction mixture to room temperature and dilute with water.
- **Acidification and Extraction:** Acidify the aqueous solution with concentrated hydrochloric acid to precipitate the carboxylic acid. Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, and remove the solvent under reduced pressure. The resulting crude **5-cyclohexylfuran-2-carboxylic acid** can be further purified by recrystallization.

Potential Biological Activities and Applications

While no specific biological data exists for **5-cyclohexylfuran-2-carboxylic acid**, the furan-2-carboxylic acid scaffold is present in numerous compounds with a wide range of biological activities. This suggests that the title compound could be a valuable candidate for biological screening.

Antimicrobial and Anticancer Potential

Derivatives of furan-2-carboxylic acid have demonstrated notable antimicrobial and anticancer properties. For instance, certain furan derivatives have shown activity against both Gram-positive and Gram-negative bacteria.^{[11][12]} Additionally, some substituted furans have been investigated for their cytotoxic effects on various cancer cell lines.^{[11][12]} The introduction of a

lipophilic cyclohexyl group at the 5-position could potentially enhance cell membrane permeability and interaction with biological targets, thereby modulating these activities.

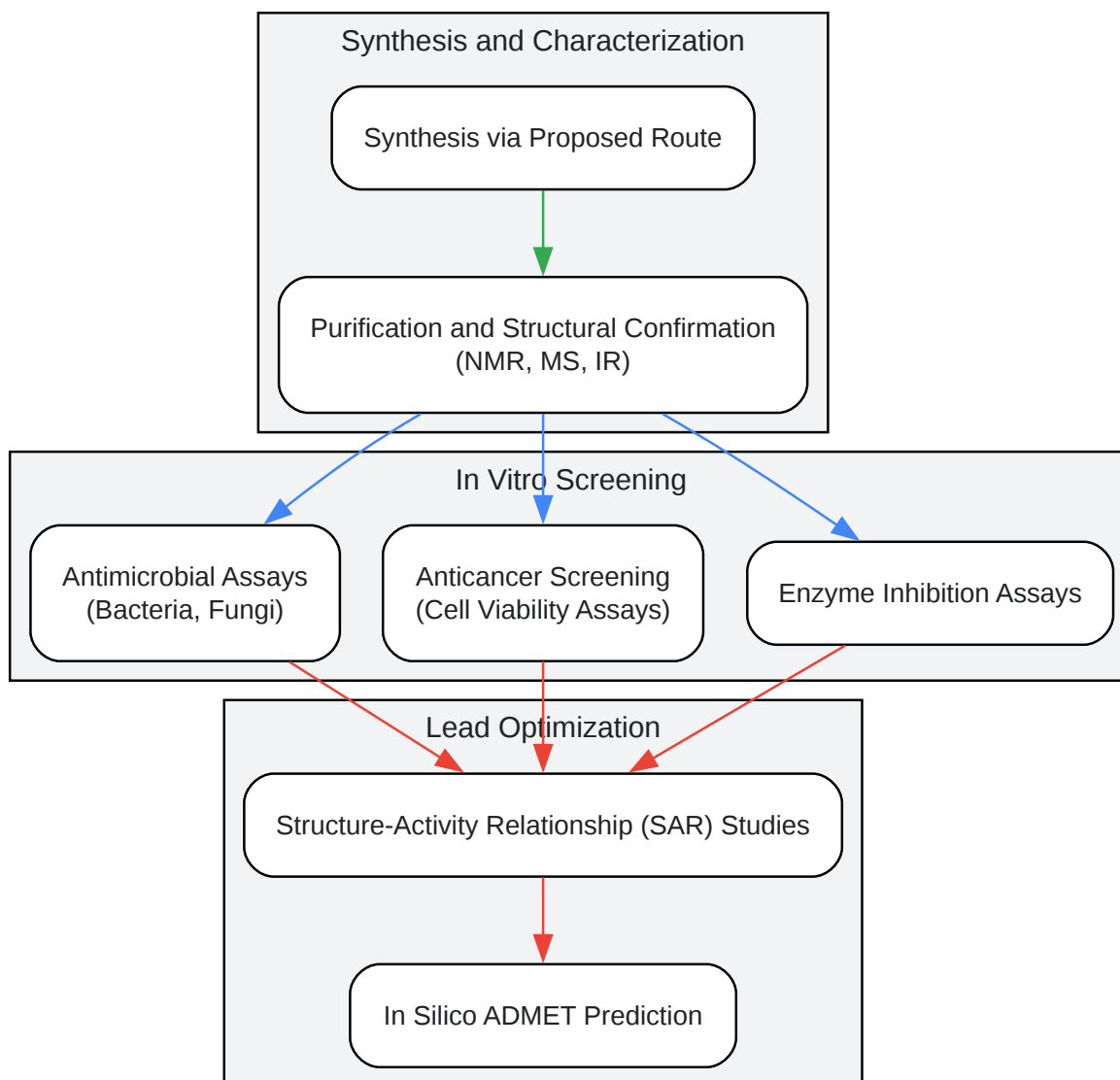
Enzyme Inhibition

The furan-2-carboxylic acid moiety can act as a bioisostere for other cyclic structures in known enzyme inhibitors. The specific spatial arrangement and electronic properties of the furan ring, combined with the cyclohexyl substituent, could lead to interactions with the active sites of various enzymes, making it a candidate for inhibitor screening programs.

Logical Workflow for Evaluation

The following diagram outlines a logical workflow for the initial investigation and evaluation of **5-cyclohexylfuran-2-carboxylic acid**.

Workflow for the Evaluation of 5-Cyclohexylfuran-2-carboxylic Acid



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Caption: Logical workflow for the synthesis, characterization, and biological evaluation.

Conclusion

5-Cyclohexylfuran-2-carboxylic acid represents an unexplored molecule with potential for applications in drug discovery and materials science. This guide provides a robust starting point for its investigation, including a detailed, plausible synthetic route and a discussion of its

potential biological relevance based on the known activities of related furan derivatives. The provided experimental protocols and logical workflow are intended to facilitate further research into this promising compound. Researchers are encouraged to validate the proposed synthesis and explore the biological and chemical properties of **5-cyclohexylfuran-2-carboxylic acid** to unlock its full potential.

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